

An In-depth Technical Guide to *tert*-Butyl 3-nitrobenzoate

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Compound of Interest

Compound Name: *Tert-butyl 3-nitrobenzoate*

CAS No.: 58656-99-8

Cat. No.: B1280682

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ***tert*-butyl 3-nitrobenzoate** (CAS No. 58656-99-8), a key chemical intermediate in various synthetic applications, including pharmaceutical development. This document details its chemical properties, experimental protocols for its synthesis, and its potential role in drug discovery based on the established mechanisms of related nitroaromatic compounds.

Chemical Identity and Properties

The formal IUPAC name for the compound is ***tert*-butyl 3-nitrobenzoate**. It is characterized by a benzene ring substituted with a nitro group at the meta-position relative to a *tert*-butyl ester.

Physicochemical Data

The key quantitative data for ***tert*-butyl 3-nitrobenzoate** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	58656-99-8	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[2]
Molecular Weight	223.23 g/mol	[2]
Appearance	Brown solid	[3]
Boiling Point	440 °C at 760 mmHg	[4]
Density	1.201 g/cm ³	[4]
Flash Point	219.9 °C	[4]
Refractive Index	1.531	[4]
Storage Conditions	0-8 °C	[3]

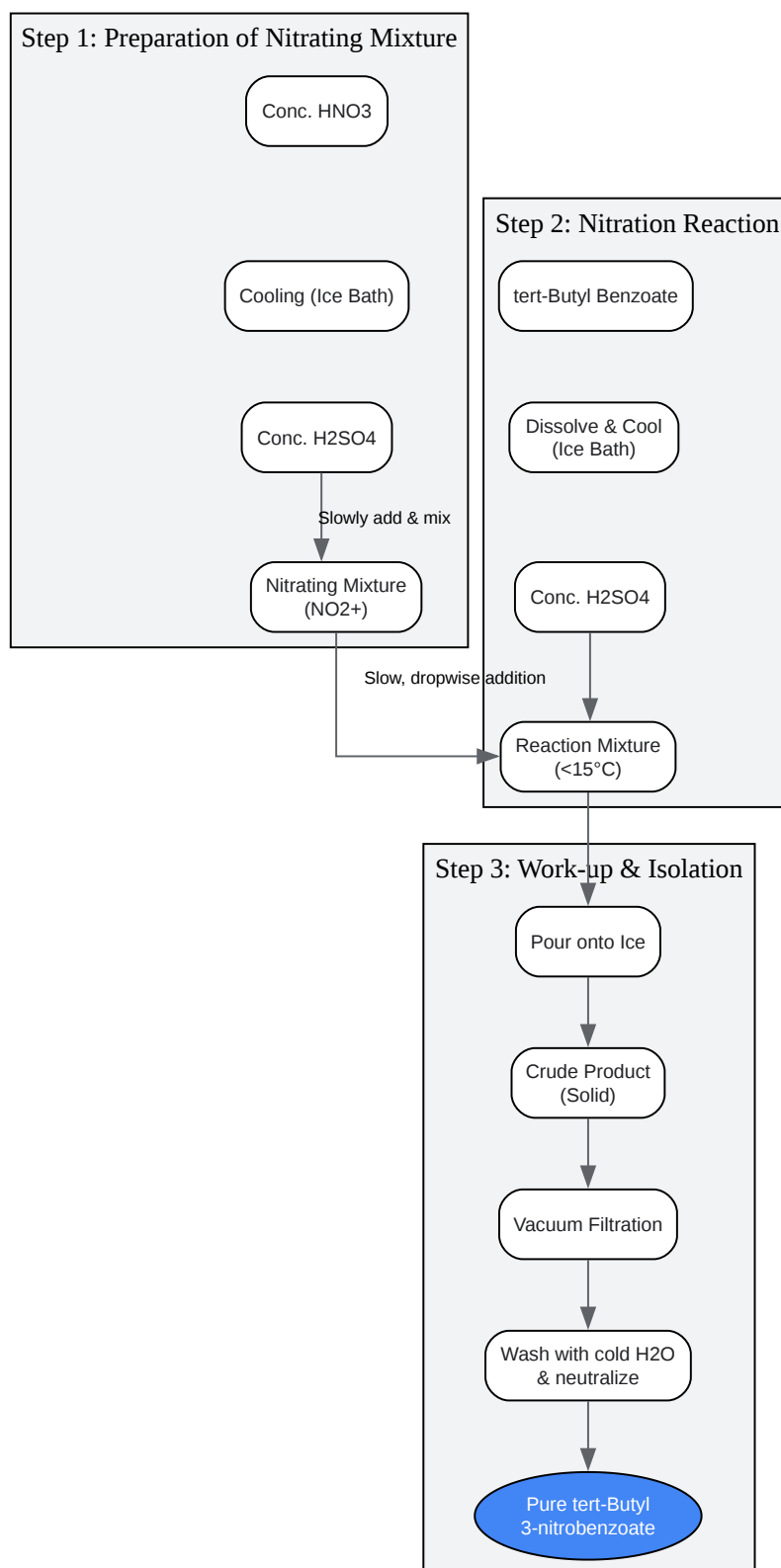
Synthesis and Experimental Protocols

Two primary synthetic routes are viable for the preparation of **tert-butyl 3-nitrobenzoate**: electrophilic nitration of a pre-formed ester and esterification of the corresponding carboxylic acid.

Protocol 1: Electrophilic Nitration of tert-Butyl Benzoate

This method is adapted from the well-established procedure for the nitration of similar benzoate esters.[5] The ester group is a meta-director, leading to the desired 3-substituted product.

Reaction Workflow:



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Caption: Workflow for the synthesis of **tert-butyl 3-nitrobenzoate** via nitration.

Methodology:

- **Preparation of Nitrating Mixture:** In a separate flask, cautiously add concentrated nitric acid (1.0 eq) dropwise to chilled (0-5 °C) concentrated sulfuric acid (1.0 eq) with stirring. Keep the mixture in an ice bath.
- **Reaction Setup:** Dissolve tert-butyl benzoate (1.0 eq) in concentrated sulfuric acid (2.0 eq) in a round-bottomed flask. Cool the mixture to 0-5 °C using an ice-salt bath.
- **Nitration:** Add the prepared nitrating mixture dropwise to the stirred solution of tert-butyl benzoate. The rate of addition must be controlled to maintain the internal temperature below 15 °C.^[5]
- **Reaction Completion:** After the addition is complete, allow the mixture to stir at room temperature for an additional 15-30 minutes.
- **Work-up:** Carefully pour the reaction mixture onto a generous amount of crushed ice with vigorous stirring. A solid precipitate will form.
- **Isolation and Purification:** Collect the crude product by vacuum filtration and wash thoroughly with cold water until the washings are neutral. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Protocol 2: Esterification of 3-Nitrobenzoic Acid

This protocol involves the direct esterification of 3-nitrobenzoic acid with tert-butanol. Due to the steric hindrance of the tert-butyl group, standard Fischer esterification is inefficient. An activation of the carboxylic acid is typically required.

Methodology:

- **Acid Chloride Formation:** Convert 3-nitrobenzoic acid (1.0 eq) to 3-nitrobenzoyl chloride by reacting with thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂) in an inert solvent like dichloromethane (DCM).
- **Esterification:** In a separate flask, dissolve tert-butanol (1.2 eq) and a non-nucleophilic base such as pyridine (1.2 eq) in an inert solvent (e.g., DCM) under an inert atmosphere (N₂).

- **Reaction:** Cool the alcohol/pyridine solution to 0 °C and slowly add the 3-nitrobenzoyl chloride solution dropwise.
- **Completion and Work-up:** Allow the reaction to warm to room temperature and stir until completion (monitored by TLC). Quench the reaction with water and perform a standard liquid-liquid extraction. The organic layer is then washed with dilute acid (e.g., 1M HCl) to remove pyridine, followed by a wash with saturated sodium bicarbonate solution and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product. Purification is typically achieved via column chromatography.

Spectroscopic and Analytical Data (Predicted)

While direct experimental spectra for **tert-butyl 3-nitrobenzoate** are not readily available in public databases, its spectral characteristics can be accurately predicted based on its structure and data from closely related analogues like methyl 3-nitrobenzoate and butyl 3-nitrobenzoate.

[\[6\]](#)[\[7\]](#)[\[8\]](#)

Predicted Spectroscopic Data

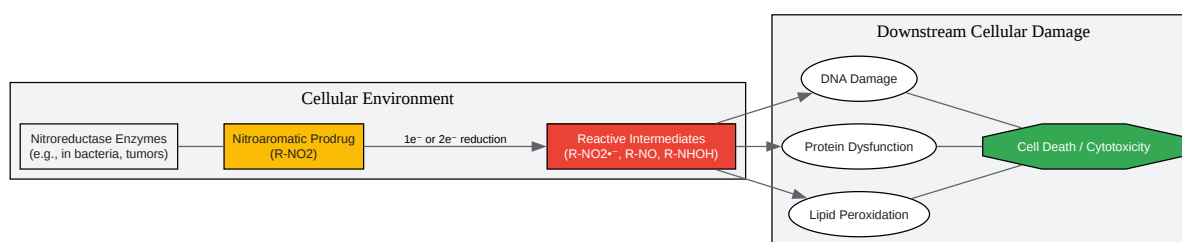
Technique	Predicted Characteristic Peaks
¹ H NMR	Aromatic Protons (4H): Complex multiplet pattern between δ 7.5-8.8 ppm. Expect a singlet-like resonance near δ 8.8 ppm (proton between two electron-withdrawing groups), and three other multiplets corresponding to the other aromatic protons. tert-Butyl Protons (9H): A sharp singlet at approximately δ 1.6 ppm.
¹³ C NMR	Carbonyl Carbon: δ 164-166 ppm. Quaternary tert-Butyl Carbon: δ 81-83 ppm. Aromatic Carbons: Six signals between δ 120-150 ppm, with the carbon attached to the nitro group being the most deshielded (around δ 148 ppm). tert-Butyl Methyl Carbons: A single peak around δ 28 ppm.
IR (Infrared)	C=O Stretch (Ester): Strong, sharp absorption at 1720-1740 cm^{-1} . NO ₂ Asymmetric Stretch: Strong absorption at 1520-1540 cm^{-1} . ^[8] NO ₂ Symmetric Stretch: Strong absorption at 1340-1355 cm^{-1} . ^[8] C-O Stretch (Ester): Absorption in the 1150-1250 cm^{-1} region. C-H Stretch (Aromatic): Peaks just above 3000 cm^{-1} . C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1} .
Mass Spec. (MS)	Molecular Ion (M ⁺): Peak at m/z = 223. Major Fragments: Expect a prominent peak at m/z = 167 due to the loss of the tert-butyl group (C ₄ H ₉ , 56 Da) via McLafferty rearrangement or alpha cleavage. A peak at m/z = 57 corresponding to the tert-butyl cation [C(CH ₃) ₃] ⁺ is also expected to be significant. Other fragments would include those from the nitrobenzoyl moiety (e.g., m/z = 150, 121, 104, 76).

Role in Drug Development and Signaling Pathways

Nitroaromatic compounds, including nitrobenzoate derivatives, are of significant interest to drug development professionals due to their mechanism of action, which often involves bioreductive activation.

Mechanism of Action: Bioreductive Prodrugs

The core principle behind the therapeutic and toxicological effects of many nitroaromatic compounds is the reduction of the nitro group within biological systems. This process is particularly relevant in hypoxic (low oxygen) environments, such as those found in solid tumors or within certain anaerobic bacteria and protozoa.



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Caption: Generalized pathway for the bioreductive activation of nitroaromatic drugs.

- **Enzymatic Reduction:** The electron-withdrawing nitro group makes the compound a substrate for various cellular nitroreductases. These enzymes transfer one or two electrons to the nitro group.
- **Formation of Reactive Species:** This reduction generates highly reactive intermediates, including the nitro radical anion ($R\text{-NO}_2^{\bullet-}$), a nitroso species ($R\text{-NO}$), and a hydroxylamine derivative ($R\text{-NHOH}$).
- **Cellular Damage:** These reactive species can covalently modify and damage critical cellular macromolecules such as DNA, proteins, and lipids. This leads to disruption of cellular

function and ultimately results in cytotoxicity, providing the basis for their use as antimicrobial or anticancer agents.

The presence of the ester functional group in **tert-butyl 3-nitrobenzoate** also presents the possibility of it acting as a dual prodrug. Cellular esterases could hydrolyze the tert-butyl ester to release 3-nitrobenzoic acid, potentially altering the compound's solubility, cell permeability, and activity profile. This dual-action potential makes such structures versatile scaffolds for medicinal chemistry.

Safety and Handling

Tert-butyl 3-nitrobenzoate should be handled with appropriate care in a laboratory setting.

- Hazard Identification: May cause an allergic skin reaction and causes serious eye irritation. [2] It may be harmful if ingested or inhaled, and is irritating to mucous membranes and the upper respiratory tract.[2]
- Precautionary Measures:
 - Wear protective gloves, safety goggles, and appropriate lab clothing.[2]
 - Use in a well-ventilated area or a chemical fume hood.
 - Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.[2]
 - Store in a cool, dry, well-ventilated place away from incompatible materials.
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases. [2]
- Decomposition: Hazardous decomposition products include carbon oxides and nitrogen oxides.[2]

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References

- [1. TERT-BUTYL 3-NITROBENZOATE | 58656-99-8 \[m.chemicalbook.com\]](#)
- [2. matrixscientific.com \[matrixscientific.com\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. molbase.com \[molbase.com\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. rsc.org \[rsc.org\]](#)
- [7. Butyl 3-nitrobenzoate | C11H13NO4 | CID 235652 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. sciencing.com \[sciencing.com\]](#)
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